

Peniprequinolone discovery and isolation from fungi

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Compound of Interest

Compound Name: *Peniprequinolone*

Cat. No.: *B1258707*

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Peniprequinolone: A Fungal Quinolone Alkaloid

An In-depth Technical Guide on the Discovery, Isolation, and Characterization of a Bioactive Fungal Metabolite

For Researchers, Scientists, and Drug Development Professionals

Abstract

Peniprequinolone, a quinolone alkaloid with the chemical formula $C_{22}H_{25}NO_5$, is a naturally occurring secondary metabolite isolated from fungi of the *Penicillium* genus. First identified as a nematicidal agent from *Penicillium* cf. *simplicissimum*, it has also been isolated from the marine-derived fungus *Penicillium janczewskii*. This technical guide provides a comprehensive overview of the discovery, isolation procedures, and structural elucidation of

Peniprequinolone, presenting key quantitative data in structured tables and detailed experimental protocols. Visual diagrams generated using Graphviz illustrate the experimental workflows, offering a clear and concise reference for researchers in natural product chemistry, mycology, and drug discovery.

Discovery and Fungal Sources

Peniprequinolone was first reported as a new nematicidal alkaloid in 2000 by Arai and colleagues from the fungus *Penicillium* cf. *simplicissimum*. Subsequently, in 2005, He and coworkers isolated the same compound from a marine-derived strain of *Penicillium janczewskii*.

These discoveries highlight the potential of *Penicillium* species, from both terrestrial and marine environments, as a source of novel bioactive compounds.

Table 1: Fungal Sources of **Peniprequinolone**

Fungal Species	Environment	Reference
<i>Penicillium</i> cf. <i>simplicissimum</i>	Terrestrial	
<i>Penicillium janczewskii</i>	Marine	

Experimental Protocols

This section details the methodologies employed for the fermentation, extraction, isolation, and structural characterization of **Peniprequinolone**.

Fungal Fermentation

Protocol based on Arai et al. (2000) for *Penicillium* cf. *simplicissimum*

- Culture Medium: 2% glucose, 0.5% peptone, 0.1% yeast extract, 0.1% KH₂PO₄, and 0.05% MgSO₄·7H₂O in distilled water.
- Fermentation: The fungus was cultured in 500-ml flasks, each containing 100 ml of the medium. The flasks were incubated at 25°C for 14 days on a rotary shaker.

Protocol based on He et al. (2005) for *Penicillium janczewskii*

- Culture Medium: Malt extract (2%), glucose (2%), and peptone (0.1%) in artificial seawater.
- Fermentation: The fungus was grown in 1-L Erlenmeyer flasks, each containing 300 mL of the medium. The cultures were incubated at 28°C for 14 days under static conditions.

Extraction and Isolation

The following workflow outlines the general procedure for extracting and isolating **Peniprequinolone** from the fungal cultures.

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